

Technical Monograph: Physicochemical Profiling of Monuron TCA

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Compound of Interest

Compound Name: Monuron TCA

CAS No.: 140-41-0

Cat. No.: B087056

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Executive Summary

Monuron TCA (CAS: 140-41-0) is the trichloroacetic acid salt of 3-(4-chlorophenyl)-1,1-dimethylurea.[1] Historically utilized as a non-selective soil sterilant (Trade Name: Urox), it represents a classic example of synergistic salt engineering. By protonating the weak urea base of Monuron with the strong organic acid TCA, the resulting ionic complex exhibits altered solubility, melting point, and bioavailability compared to its parent compounds.

For the development scientist, **Monuron TCA** demonstrates how salt selection can modify the physicochemical landscape of a lipophilic active pharmaceutical ingredient (API)—in this case, Monuron—enhancing its soil mobility and immediate phytotoxicity.

Chemical Identity & Structural Analysis

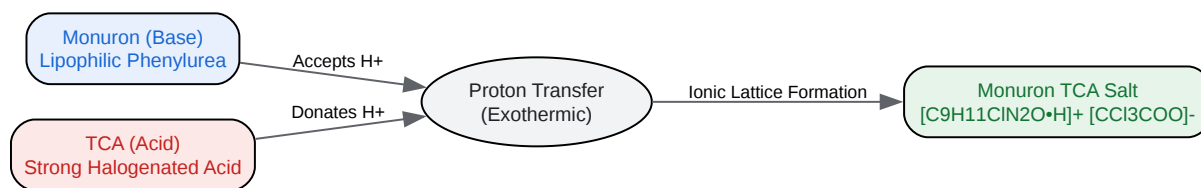
Monuron TCA is an ion pair formed between the protonated dimethylurea moiety and the trichloroacetate anion.[1]

Nomenclature & Identification

Parameter	Technical Specification
IUPAC Name	3-(4-chlorophenyl)-1,1-dimethyluronium trichloroacetate
CAS Registry Number	140-41-0
Molecular Formula	C ₁₁ H ₁₂ Cl ₄ N ₂ O ₃
Molecular Weight	362.04 g/mol
Component A (Base)	Monuron (MW 198.65); pKa ~1-2 (Very weak base)
Component B (Acid)	Trichloroacetic Acid (MW 163.39); pKa 0.66 (Strong acid)
Stoichiometry	1:1 Molar Ratio

Structural Formation (Graphviz Diagram)

The following diagram illustrates the proton transfer mechanism driving the salt formation.[1]



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Figure 1: Synthesis logic showing the protonation of the urea nitrogen by TCA to form the stable crystalline salt.[1]

Physical & Chemical Characteristics

The formation of the salt drastically depresses the melting point relative to the parent Monuron, a phenomenon often exploited in "ionic liquid" or "deep eutectic solvent" research.

Physicochemical Data Table

Property	Value	Contextual Note
Physical State	Crystalline Solid	White to off-white prisms.[1]
Melting Point	78 – 81 °C	Significantly lower than Monuron (174°C), indicating lower lattice energy typical of large organic salts.
Solubility (Water)	918 mg/L (approx.[1] 0.09%)	~4x higher than Monuron base (230 mg/L).[1] Salt formation improves aqueous solubility.[1]
Solubility (Methanol)	177 g/kg	High solubility in polar organic solvents.[1]
Solubility (Xylene)	91 g/kg	Retains lipophilic character due to the chlorophenyl ring.[1]
Vapor Pressure	Low (< 10 ⁻⁶ mmHg)	Solid state is non-volatile, though TCA can dissociate and volatilize at high heat.
pH (Sat. Soln)	Acidic	Hydrolysis releases free TCA, lowering pH.[1]

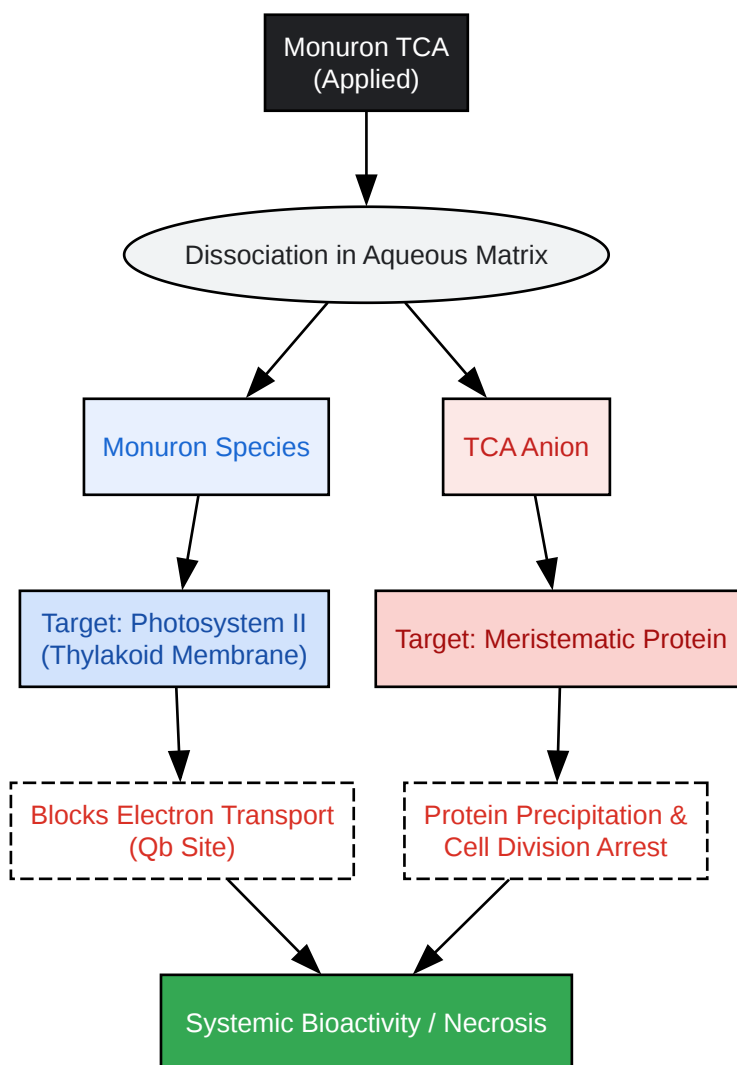
Stability Profile

- **Hydrolytic Stability:** Stable in neutral media.[1][2] In alkaline conditions (pH > 9), the salt dissociates, and Monuron may further hydrolyze to 4-chloroaniline (toxic).[1]
- **Thermal Stability:** Decomposes above melting point.[1] Emits toxic fumes of Nitrogen Oxides (NOx) and Hydrogen Chloride (HCl).[1]
- **Incompatibility:** Highly reactive with strong bases (liberates heat and free base) and strong reducing agents.[1]

Mechanism of Action (Dual-Pathway)

Monuron TCA acts as a "double-barreled" bioactive agent.[1] The salt dissociates in the soil solution/biological matrix, allowing each component to target distinct physiological pathways.[1]

Pathway Visualization



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Figure 2: The synergistic mechanism where Monuron inhibits energy production while TCA disrupts structural integrity.[1]

Analytical Methodology: HPLC-UV Quantification

For researchers characterizing this compound, High-Performance Liquid Chromatography (HPLC) is the gold standard.[1] Gas Chromatography (GC) is not recommended without

derivatization due to the thermal instability of the urea bridge.[1]

Validated Protocol: Reverse-Phase HPLC

Objective: Separate Monuron from potential hydrolysis products (4-chloroaniline) and quantify purity.

Reagents & Equipment:

- Column: C18 (Octadecylsilyl), 250 mm x 4.6 mm, 5 µm particle size (e.g., Agilent Zorbax or Phenomenex Luna).[1]
- Mobile Phase: Acetonitrile : Water (with 0.1% Phosphoric Acid) [60:40 v/v].[1]
 - Note: Acidic buffer prevents peak tailing of the urea nitrogen.
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV-Vis Diode Array at 248 nm (Monuron λ_{max}).
- Temperature: 25°C.

Step-by-Step Workflow:

- Standard Preparation: Dissolve 10 mg **Monuron TCA** reference standard in 10 mL Methanol (Stock A). Dilute to 10-100 µg/mL with Mobile Phase.[1]
- Sample Extraction:
 - Weigh 1 g of sample (soil/formulation).[1]
 - Extract with 20 mL Methanol (sonicate 15 min).
 - Filter through 0.45 µm PTFE membrane.[1]
- Injection: Inject 20 µL of filtered extract.
- Integration: Monuron elutes approx. 4-6 mins (depending on column void volume). TCA is generally transparent at 248 nm or elutes near the void volume; this method quantifies the

Monuron active moiety.[1]

Analytical Logic (Self-Validation)

- Linearity Check: $R^2 > 0.999$ over 10-100 $\mu\text{g/mL}$ range.[1]
- System Suitability: Tailing factor must be < 1.5 . If tailing occurs, increase buffer ionic strength (add 20mM Ammonium Acetate).[1]
- Specificity: Verify absence of interference at the retention time of 4-chloroaniline (degradation product), which typically elutes earlier than Monuron.

Safety & Toxicology Profile

While **Monuron TCA** is an effective chemical tool, it poses specific hazards that must be managed in a research setting.

- Acute Toxicity: Oral LD50 (Rat) ~ 3700 mg/kg (Monuron base).[1][2] The TCA component adds corrosive potential to mucous membranes.[1]
- Chronic Risks: Monuron is classified as a suspected carcinogen (Group 3 or similar depending on agency).[1]
- Handling Protocol:
 - Use full PPE (Nitrile gloves, safety goggles, N95 dust mask).[1]
 - Weigh in a fume hood to avoid inhalation of dust.[1]
 - Disposal: Incineration with scrubber for HCl/NOx. Do not discharge into water systems (persistent groundwater contaminant).[1]

References

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